

RY796 discovery and synthesis pathway

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Compound of Interest		
Compound Name:	ry796	
Cat. No.:	B610616	Get Quote

As no publicly available information exists for a compound designated "RY796," this technical guide presents a hypothetical case study for a novel, potent, and selective B-cell lymphoma 2 (Bcl-2) inhibitor, herein named RY796. This document is structured to serve as a representative example of the discovery and characterization of a new chemical entity, adhering to the specified format for researchers, scientists, and drug development professionals.

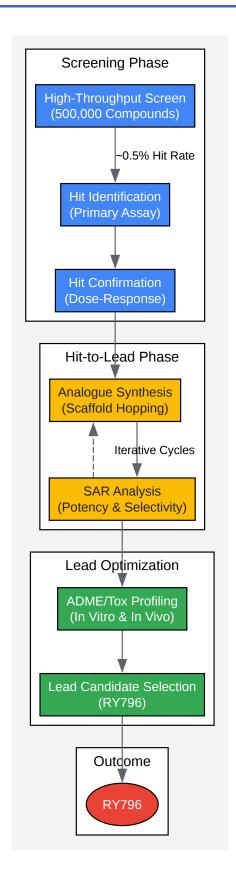
Executive Summary

RY796 is a novel small molecule inhibitor of the anti-apoptotic protein Bcl-2. Identified through a high-throughput screening campaign followed by structure-activity relationship (SAR) optimization, RY796 demonstrates high binding affinity and potent activity in inducing apoptosis in Bcl-2-dependent cancer cell lines. The compound exhibits excellent selectivity for Bcl-2 over other members of the Bcl-2 family, such as Bcl-xL and Mcl-1, suggesting a favorable therapeutic window. This document outlines the discovery, synthesis, and preclinical characterization of RY796.

Discovery and Lead Optimization

The discovery of **RY796** began with a high-throughput screen (HTS) of a 500,000-compound library to identify inhibitors of the Bcl-2/BIM interaction. The initial hit, compound RY-H1, showed modest activity but served as a viable chemical scaffold for optimization. A subsequent lead optimization campaign focused on improving potency and selectivity, leading to the identification of the lead candidate, **RY796**.





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Caption: High-level workflow for the discovery of RY796.



In Vitro Pharmacology

The in vitro activity of **RY796** was assessed through biochemical and cellular assays to determine its binding affinity, selectivity, and functional effect on apoptosis.

Quantitative Data

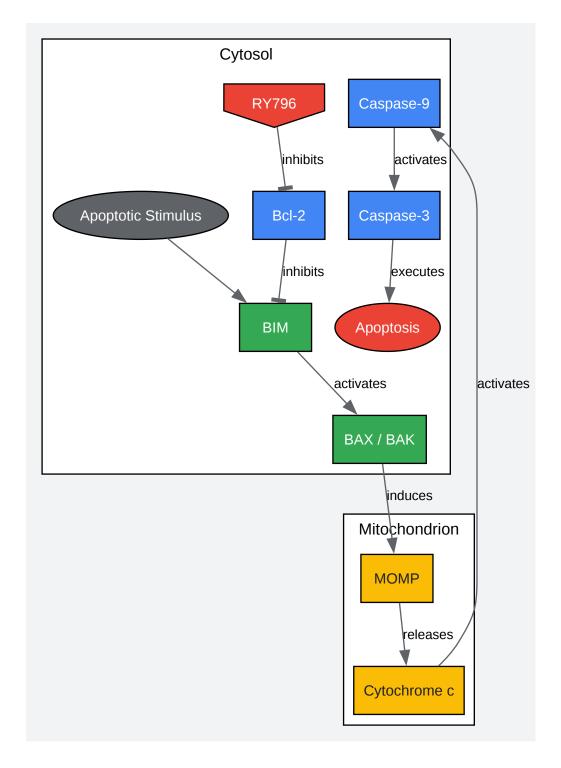
All quantitative data for **RY796** and the initial hit compound (RY-H1) are summarized below. Data represent the mean of at least three independent experiments.

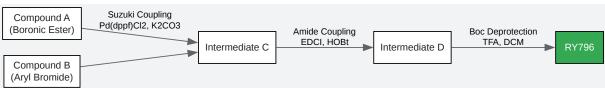
Compound	Bcl-2 (Kı, nM)	Bcl-xL (K _i , nM)	McI-1 (K _i , nM)	RS4;11 Cell IC50 (nM)	Selectivity (Bcl-xL/Bcl- 2)
RY-H1	1250	980	>10,000	8500	0.8x
RY796	0.85	1800	>10,000	15	>2100x

Signaling Pathway

Bcl-2 is a central regulator of the intrinsic apoptosis pathway.[1][2][3] It sequesters proappoptotic proteins like BIM, preventing them from activating BAX and BAK, which are essential for mitochondrial outer membrane permeabilization (MOMP).[2] By inhibiting Bcl-2, **RY796** frees BIM, leading to BAX/BAK activation, cytochrome c release from the mitochondria, and subsequent caspase activation, culminating in programmed cell death.







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References

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